

Application Note: Solid-Phase Extraction of Adinazolam Mesylate from Urine

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Compound of Interest

Compound Name: Adinazolam Mesylate

Cat. No.: B1664377

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Abstract

This application note details a robust solid-phase extraction (SPE) protocol for the efficient isolation of adinazolam and its primary metabolite, N-desmethyadinazolam, from human urine samples. Adinazolam is a triazolobenzodiazepine with anxiolytic and antidepressant properties. [1][2] Due to its extensive metabolism, with less than 2% of an oral dose excreted unchanged, monitoring its major metabolites is crucial for accurate toxicological and pharmacokinetic studies.[1][3][4] The presented method is designed for researchers in clinical chemistry, forensic toxicology, and pharmaceutical drug development, providing a reliable procedure for sample clean-up prior to downstream analysis by techniques such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Introduction

Adinazolam is a benzodiazepine derivative that was initially developed as a potential treatment for anxiety and mood disorders. Like other benzodiazepines, it is often misused and can be a target in toxicological screenings. Adinazolam is metabolized in the liver to several compounds, with N-desmethyadinazolam being the major urinary metabolite. Other minor metabolites include estazolam and α -hydroxyalprazolam. Given that **adinazolam mesylate** is water-soluble, while the free base is not, careful consideration of sample pH is necessary for effective extraction. This protocol provides a generalized yet detailed SPE workflow adapted from established methods for benzodiazepine extraction from urine.

Physicochemical Properties of Adinazolam

A summary of the relevant physicochemical properties of adinazolam and its mesylate salt is provided in Table 1. Understanding these properties is essential for optimizing each step of the SPE procedure.

Property	Value	Source
Adinazolam (Free Base)		
Molecular Formula	C ₁₉ H ₁₈ ClN ₅	
Molecular Weight	351.83 g/mol	
Water Solubility	Insoluble	
Adinazolam Mesylate		
Molecular Formula	C ₂₀ H ₂₂ ClN ₅ O ₃ S	
Molecular Weight	447.9 g/mol	
Water Solubility	> 100 mg/mL	
pKa (Strongest Basic)	6.39 (Predicted)	

Table 1: Physicochemical Properties of Adinazolam and **Adinazolam Mesylate**.

Experimental Protocol

This protocol is a comprehensive guide for the solid-phase extraction of adinazolam and its metabolites from urine.

Materials and Reagents

- Solid-Phase Extraction (SPE) Cartridges: Mixed-mode cation exchange or C18 cartridges are recommended based on common benzodiazepine extraction protocols.
- Urine Samples
- β -glucuronidase (from *Helix pomatia* or equivalent)

- Acetate Buffer (0.1 M, pH 5.0)
- Phosphate Buffer (pH 6.0)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Ethyl Acetate (HPLC grade)
- Ammonium Hydroxide
- Deionized Water
- Internal Standard (e.g., prazepam or a deuterated analog of adinazolam)

Sample Pre-treatment (Hydrolysis)

Since benzodiazepines are often excreted as glucuronide conjugates, a hydrolysis step is necessary to cleave these conjugates and improve recovery.

- To 1-5 mL of urine, add an appropriate volume of internal standard.
- Add 1-2 mL of 0.1 M acetate buffer (pH 5.0).
- Add approximately 5,000 units of β -glucuronidase.
- Vortex the sample and incubate at 60-65°C for 1-2 hours.
- Allow the sample to cool to room temperature.
- Adjust the sample pH to ~6.0 with phosphate buffer.

Solid-Phase Extraction Procedure

The following steps are based on a generic protocol for benzodiazepines using a mixed-mode or C18 SPE cartridge.

- Column Conditioning:

- Wash the SPE cartridge with 2 mL of methanol.
- Equilibrate the cartridge with 2 mL of deionized water.
- Follow with 2 mL of phosphate buffer (pH 6.0). Do not allow the column to go dry.
- Sample Loading:
 - Load the pre-treated urine sample onto the conditioned SPE cartridge at a slow, steady flow rate of 1-2 mL/minute.
- Washing:
 - Wash the cartridge with 2 mL of deionized water to remove polar interferences.
 - Follow with a wash of 2 mL of a 20% acetonitrile in water solution to remove less polar interferences.
 - Dry the column thoroughly under vacuum or positive pressure for 5-10 minutes.
- Elution:
 - Elute the analytes with 2 mL of a freshly prepared solution of ethyl acetate:ammonium hydroxide (98:2 v/v). Collect the eluate in a clean collection tube.
- Evaporation and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 35-40°C.
 - Reconstitute the dried extract in 100-500 µL of the mobile phase to be used for the LC-MS/MS analysis.

Expected Performance

While specific recovery data for adinazolam using this exact protocol is not available in the cited literature, Table 2 provides recovery data for other benzodiazepines from similar SPE methods. This can serve as a benchmark for the expected performance of the current protocol.

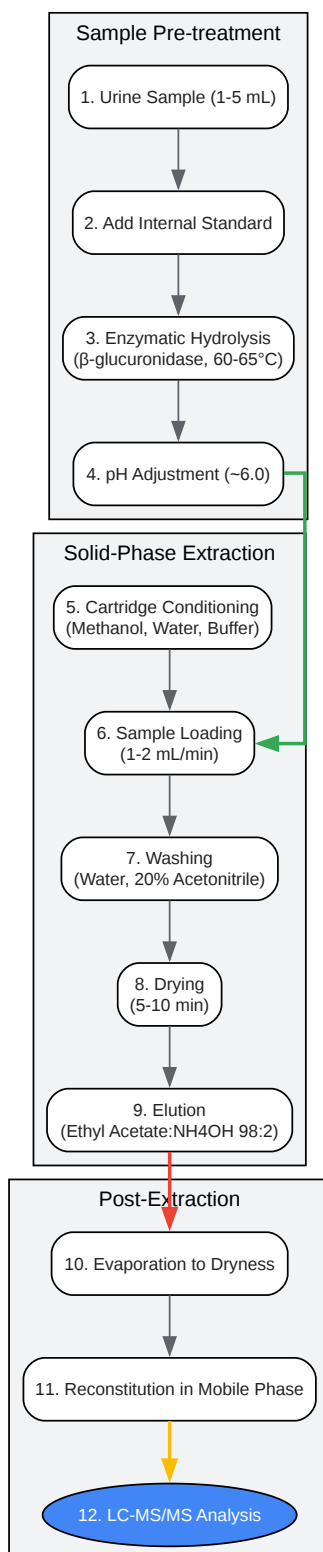
Analyte	Sorbent Type	Recovery (%)	RSD (%)	Concentration
Alprazolam	Polymeric SPE	95	3.2	10 ng/mL
Diazepam	Polymeric SPE	98	2.5	10 ng/mL
Lorazepam	Polymeric SPE	92	4.1	10 ng/mL
Oxazepam	Polymeric SPE	96	3.8	10 ng/mL
Temazepam	Polymeric SPE	97	2.9	10 ng/mL
Nordiazepam	Polymeric SPE	99	2.1	10 ng/mL

Table 2: Example Recoveries of Various Benzodiazepines from Urine using Solid-Phase Extraction. (Data adapted from generic benzodiazepine SPE methods).

Visual Protocols

Experimental Workflow

Solid-Phase Extraction Workflow for Adinazolam from Urine

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Caption: Workflow diagram for the solid-phase extraction of adinazolam from urine.

Conclusion

The described solid-phase extraction method provides a reliable and efficient procedure for the isolation of adinazolam and its major metabolites from urine. This protocol is essential for the accurate quantification of these compounds in clinical and forensic settings. The use of a hydrolysis step ensures the comprehensive recovery of both conjugated and unconjugated forms of the analytes. The provided workflow and expected performance data serve as a valuable resource for laboratories seeking to implement a robust method for benzodiazepine analysis.

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